

3-Methylcyclopentane-1,2-dione: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methylcyclopentane-1,2-dione

Cat. No.: B147288

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **3-Methylcyclopentane-1,2-dione** (CAS No. 765-70-8). The following sections detail the physical and chemical properties, hazard identification, handling and storage procedures, emergency measures, and toxicological data to ensure its safe use in a laboratory setting.

Section 1: Physical and Chemical Properties

3-Methylcyclopentane-1,2-dione is a solid organic compound with a characteristic sweet, caramel-like odor.^[1] It is also known by several synonyms, including 2-Hydroxy-3-methyl-2-cyclopenten-1-one and Maple lactone.^{[2][3]} A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₈ O ₂	[2][3][4]
Molecular Weight	112.13 g/mol	[3][4]
Appearance	White to off-white or beige solid/powder	[1][2][5]
Melting Point	104 - 110 °C (219.2 - 230 °F)	[1][2][3][4]
Boiling Point	170.05 °C (rough estimate)	[1][4]
Flash Point	100 °C (212 °F) / Not applicable	[1][3][4]
Water Solubility	Soluble	[1][4][6]
Solubility in other solvents	Soluble in Methanol	[1]
Vapor Pressure	0.978 mmHg at 25°C	[4]
Density	1.0795 g/cm ³ (rough estimate)	[1][4]

Section 2: Hazard Identification and GHS Classification

According to available safety data sheets, **3-Methylcyclopentane-1,2-dione** is not classified as a hazardous substance under OSHA 29 CFR 1910.1200 and CLP regulations.[7][8] However, some sources indicate it may be irritating to the eyes, respiratory system, and skin.[4]

GHS Hazard Statements:

- Not classified as hazardous.[8][9] Some suppliers suggest it may cause eye, skin, and respiratory irritation.[4]

Precautionary Statements:

- Prevention: Observe good industrial hygiene practices.[8] Do not breathe dust.[4] Avoid contact with skin and eyes.[4] Wear protective gloves and clothing.[4]

- Response: Wash hands after handling.[8] If skin or eye contact occurs, rinse with water.[8] If inhaled, move to fresh air.[8]
- Storage: Store away from incompatible materials.[8]
- Disposal: Dispose of waste and residues in accordance with local authority requirements.[8]

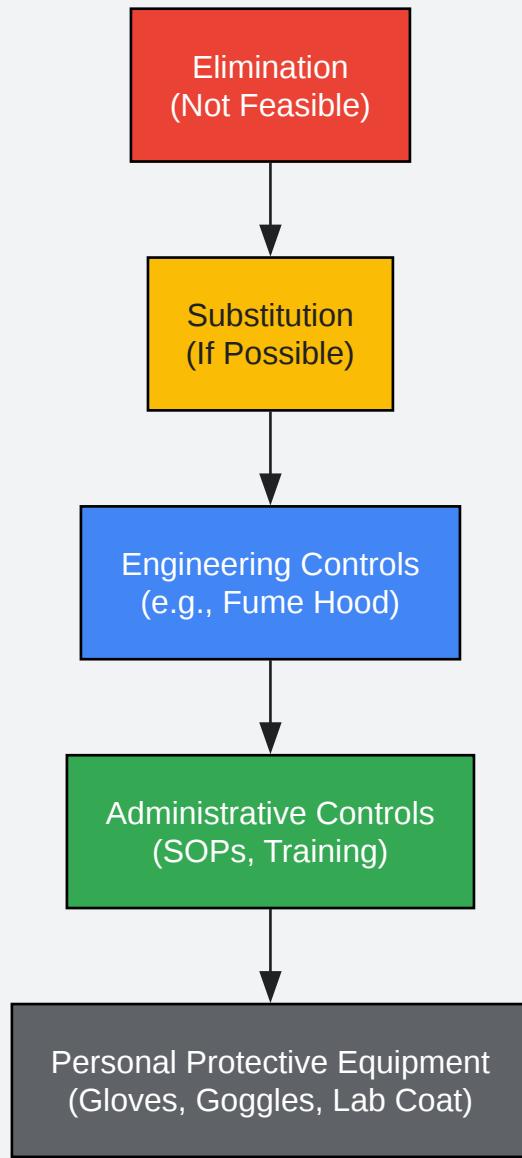
Section 3: Experimental Protocols and Handling Procedures

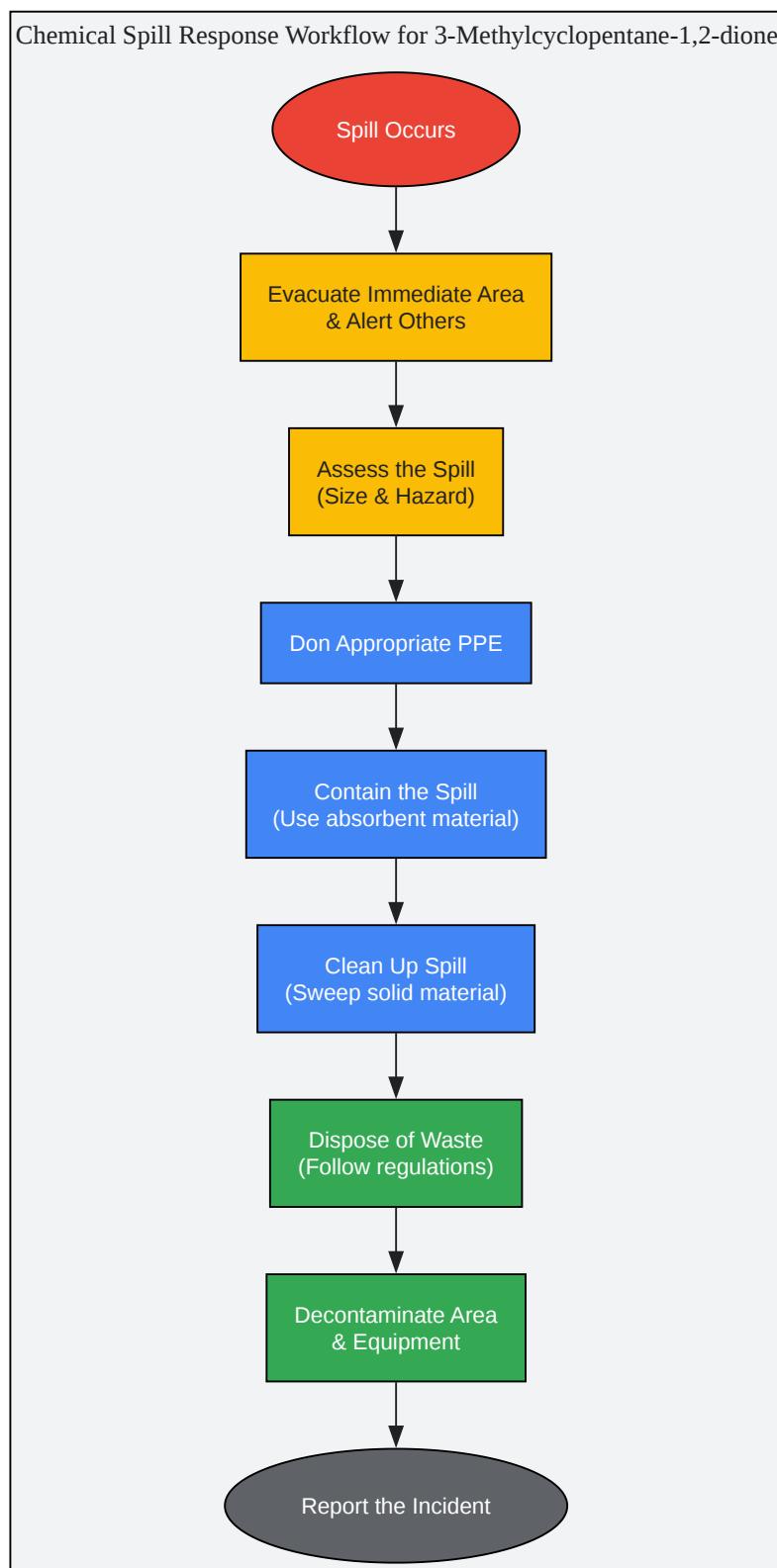
Adherence to proper handling procedures is crucial to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **3-Methylcyclopentane-1,2-dione** to determine the appropriate level of PPE. The following diagram illustrates the hierarchy of controls for safe handling.

Hierarchy of Controls for 3-Methylcyclopentane-1,2-dione





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Methyl-1,2-cyclopentanedione | 765-70-8 [chemicalbook.com]
- 2. fishersci.fi [fishersci.fi]
- 3. 3-Methyl-1,2-cyclopentanedione 99 765-70-8 [sigmaaldrich.com]
- 4. chembk.com [chembk.com]
- 5. assets.thermofisher.cn [assets.thermofisher.cn]
- 6. Showing Compound 3-Methyl-1,2-cyclopentanedione (FDB008153) - FooDB [foodb.ca]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. cdn.chemservice.com [cdn.chemservice.com]
- 9. Buy 3-Methylcyclopentane-1,2-dione | 765-70-8 [smolecule.com]
- To cite this document: BenchChem. [3-Methylcyclopentane-1,2-dione: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b147288#3-methylcyclopentane-1-2-dione-safety-and-handling-precautions>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com